

Best practices for handling and storing SAR125844

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Compound of Interest

Compound Name: SAR125844

Cat. No.: B1684697

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Technical Support Center: SAR125844

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing **SAR125844**, along with troubleshooting guides and frequently asked questions (FAQs) to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing **SAR125844** powder?

A: **SAR125844** powder should be stored at -20°C for up to 3 years.

Q2: How should I prepare and store stock solutions of **SAR125844**?

A: It is recommended to prepare stock solutions in DMSO. Once prepared, aliquot the solution to prevent inactivation from repeated freeze-thaw cycles.^[1] Storage recommendations for stock solutions are as follows:

- -80°C for up to 6 months.^{[1][2]}
- -20°C for up to 1 month.^{[1][2]}

Q3: What are the known solubilities of **SAR125844**?

A: The solubility of **SAR125844** in various solvents at 25°C is summarized in the table below.^[3] Please note that using moisture-absorbing DMSO may reduce solubility.^[4] For in vivo studies, a common vehicle is a suspension in 10% DMSO and 90% corn oil.^[2]

Q4: I am observing precipitation in my stock solution. What should I do?

A: If you observe precipitation, gently warm the solution and vortex or sonicate until the precipitate redissolves. Ensure you are using fresh, anhydrous DMSO for preparing your stock solution, as moisture can affect solubility.^[4] To avoid repeated precipitation, ensure the storage temperature is maintained as recommended and minimize freeze-thaw cycles by preparing smaller aliquots.

Q5: What safety precautions should be taken when handling **SAR125844**?

A: As with any chemical compound, standard laboratory safety practices should be followed. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. Handle the compound in a well-ventilated area or a chemical fume hood. Avoid inhalation of dust and direct contact with skin and eyes.

Data Presentation

Table 1: Chemical and Physical Properties of **SAR125844**

Property	Value	Source
Molecular Formula	C25H23FN8O2S2	^[3]
Molecular Weight	550.63 g/mol	^[3] ^[5]
CAS Number	1116743-46-4	^[3]

Table 2: Solubility of **SAR125844**

Solvent	Solubility (25°C)	Concentration (mM)	Source
DMSO	11 mg/mL	19.97 mM	[3] [4]
DMSO (with ultrasonic)	45 mg/mL	81.72 mM	[2]
Water	<1 mg/mL	-	[3]
Ethanol	<1 mg/mL	-	[3]

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Source
Powder	-20°C	3 years	[2]
In Solvent (-80°C)	-80°C	6 months	[1] [2]
In Solvent (-20°C)	-20°C	1 month	[1] [2]

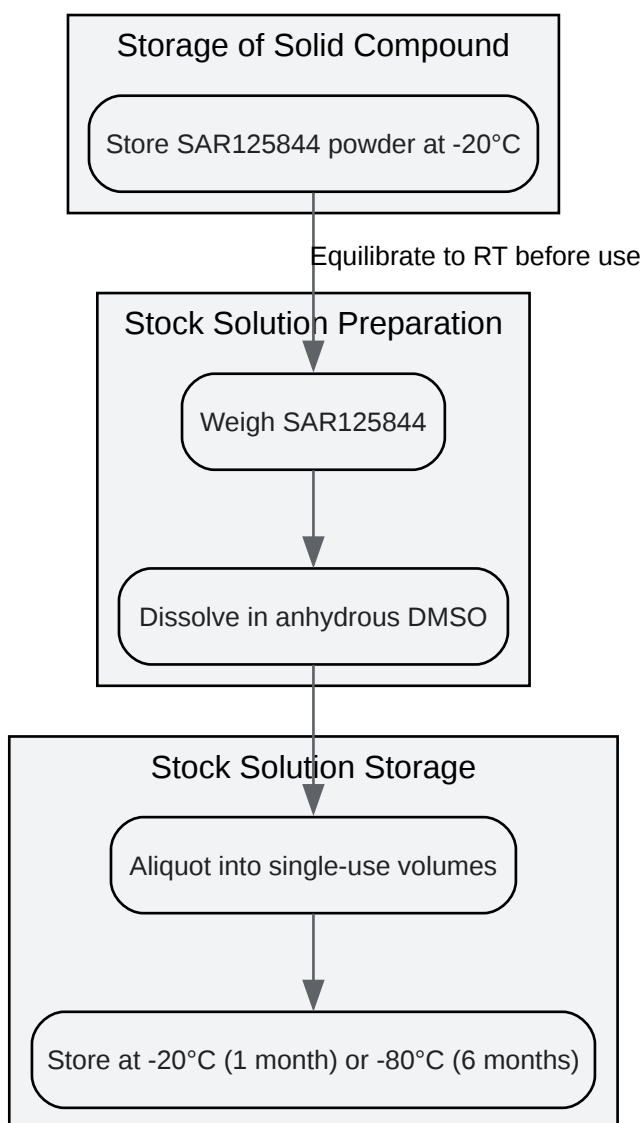
Experimental Protocols

Protocol 1: Preparation of a 10 mM **SAR125844** Stock Solution in DMSO

- Materials:
 - SAR125844** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Calibrated balance
 - Vortex mixer
 - Pipettes

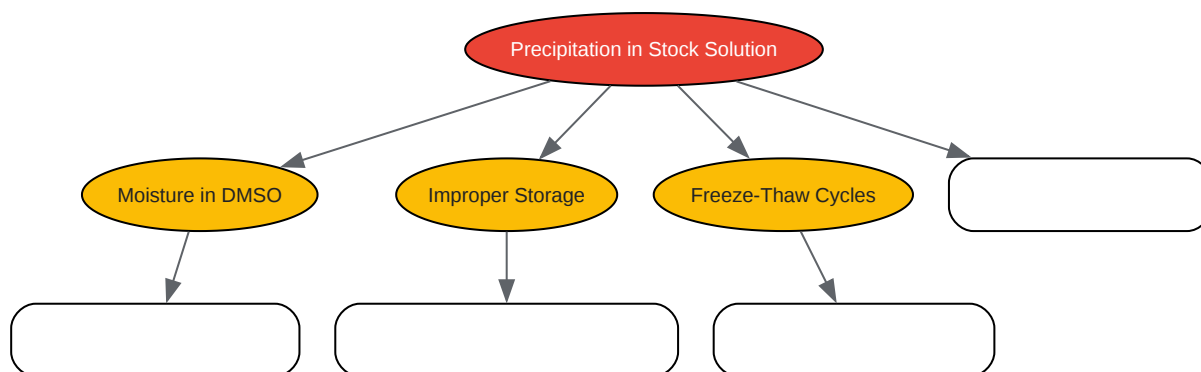
- Procedure:
 1. Equilibrate the **SAR125844** vial to room temperature before opening to prevent moisture condensation.
 2. Weigh the required amount of **SAR125844** powder using a calibrated balance in a chemical fume hood. For 1 mL of a 10 mM stock solution, you will need 5.506 mg of **SAR125844** (Molecular Weight = 550.63).
 3. Add the appropriate volume of anhydrous DMSO to the vial containing the **SAR125844** powder.
 4. Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
 5. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 6. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).

Visualizations



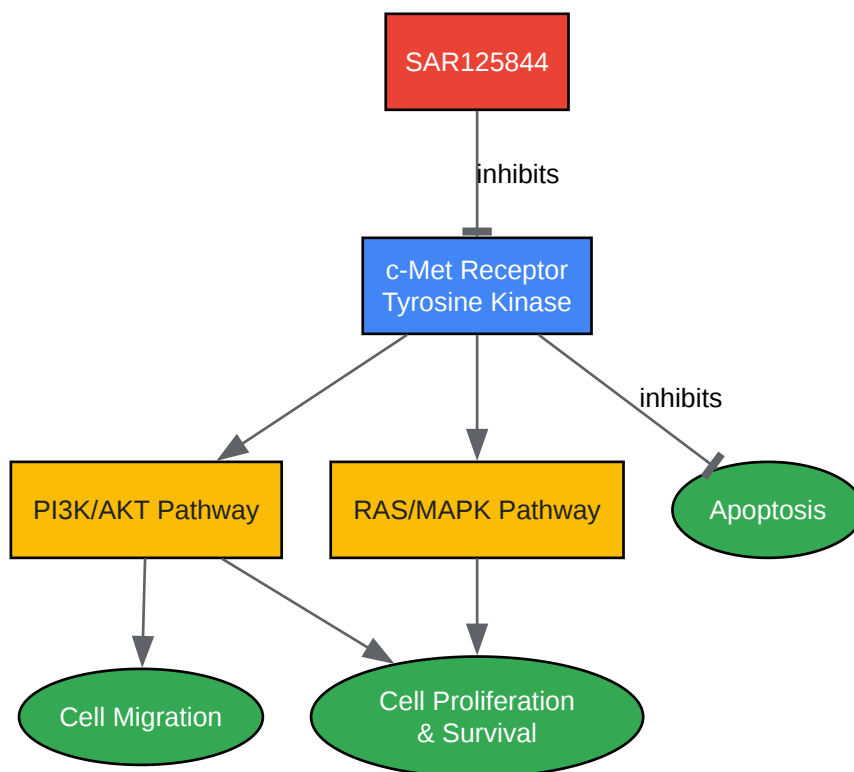
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Caption: Workflow for handling and storing **SAR125844**.



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Caption: Troubleshooting guide for **SAR125844** stock solution.



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Caption: Simplified signaling pathway of **SAR125844**.

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